

# In vitro characterization of EB-PSMA-617

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

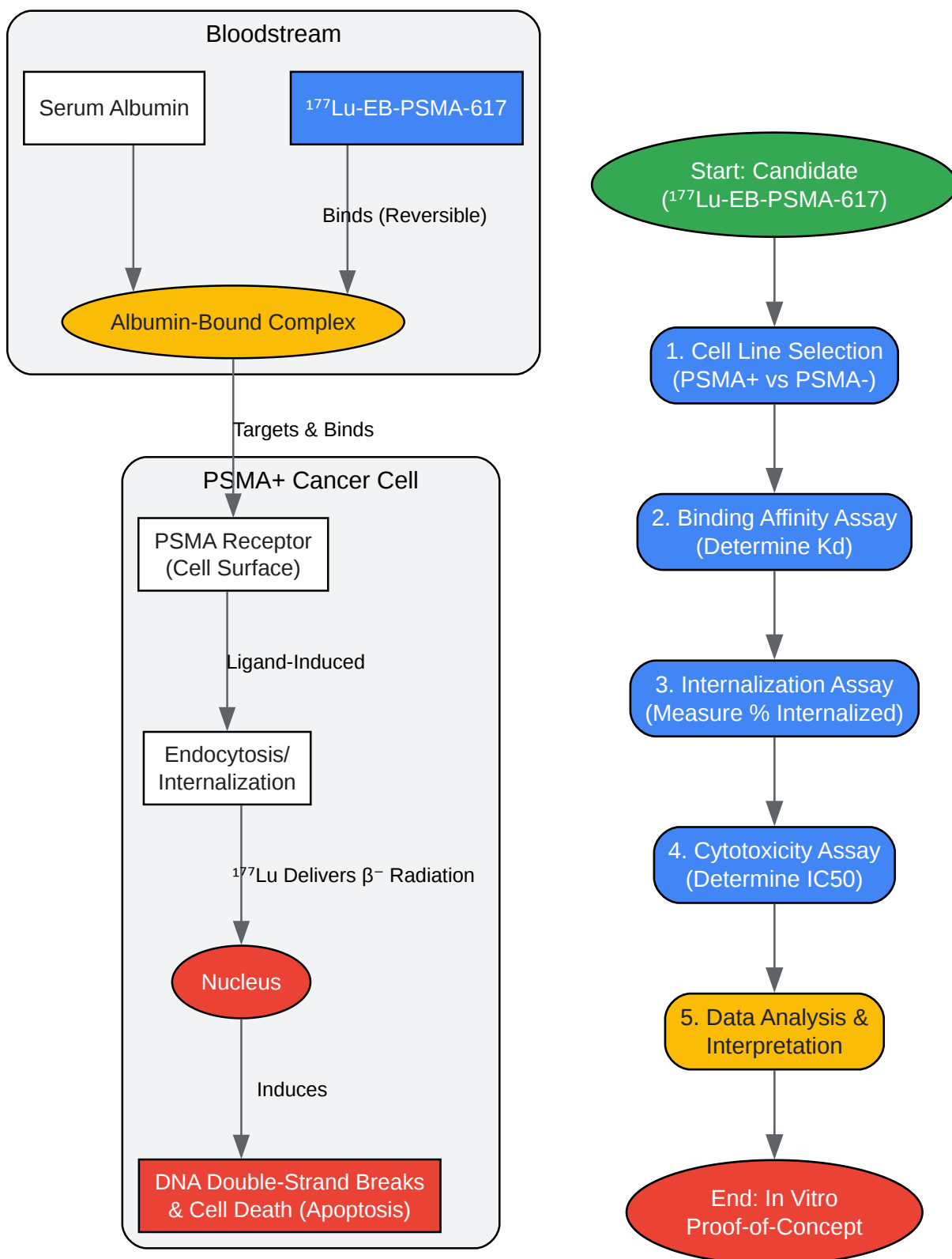
Compound Name: EB-PSMA-617

Cat. No.: B12365873

[Get Quote](#)

## Mechanism of Action

Lutetium-177 ( $^{177}\text{Lu}$ ) **EB-PSMA-617** functions as a targeted radiopharmaceutical.[3] The PSMA-617 component is a high-affinity ligand that specifically binds to the prostate-specific membrane antigen (PSMA), a transmembrane protein significantly overexpressed on the surface of most prostate cancer cells.[5][6] The attached Evans Blue moiety reversibly binds to circulating serum albumin, prolonging the radioligand's presence in the bloodstream.[3][7] Upon reaching a tumor cell, the ligand binds to PSMA and is internalized.[5][8] The radioisotope,  $^{177}\text{Lu}$ , then decays, emitting beta particles that induce DNA damage within the cancer cell and surrounding cells, ultimately leading to apoptosis.[5]



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Design of PSMA ligands with modifications at the inhibitor part: an approach to reduce the salivary gland uptake of radiolabeled PSMA inhibitors? - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. mediatum.ub.tum.de \[mediatum.ub.tum.de\]](https://www.mediatum.ub.tum.de)
- [4. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [5. aacrjournals.org \[aacrjournals.org\]](https://aacrjournals.org)
- [6. isosolutions.com \[isosolutions.com\]](https://isosolutions.com)
- [7. Evans blue-modified radiolabeled fibroblast activation protein inhibitor as long-acting cancer therapeutics - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Single Low-Dose Injection of Evans Blue Modified PSMA-617 Radioligand Therapy Eliminates Prostate-Specific Membrane Antigen Positive Tumors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [In vitro characterization of EB-PSMA-617]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12365873/docs#in-vitro-characterization-of-eb-psma-617\]](https://www.benchchem.com/product/b12365873/docs#in-vitro-characterization-of-eb-psma-617)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)